

Safe Disposal of N-(3-aminopropyl)acetamide: A Procedural Guide

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Compound of Interest

Compound Name: *N*-(3-aminopropyl)acetamide

Cat. No.: B130360

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This guide provides essential safety and logistical information for the proper disposal of **N-(3-aminopropyl)acetamide**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for ensuring laboratory safety and environmental compliance.

Key Safety and Hazard Information

N-(3-aminopropyl)acetamide is a chemical that requires careful handling due to its potential hazards. Safety data sheets indicate that it can cause skin irritation and serious eye irritation.^[1] One source also classifies it as causing severe skin burns and eye damage.^[2] It is crucial to wear appropriate personal protective equipment (PPE) when handling this compound.

Property	Data
CAS Number	4078-13-1[2]
Molecular Formula	C5H12N2O[2]
Molecular Weight	116.16 g/mol [2]
GHS Hazard Statements	H314: Causes severe skin burns and eye damage[2]H315: Causes skin irritation[1]H319: Causes serious eye irritation[1]
Signal Word	Danger[2]
Incompatible Materials	Acids, Strong oxidizing agents, Acid anhydrides, Acid chlorides, Chloroformates[3]

Step-by-Step Disposal Procedure

The primary method for the disposal of **N-(3-aminopropyl)acetamide** is through an approved waste disposal plant.[4][5] Do not dispose of this chemical into sewer systems or the environment.[3]

1. Personal Protective Equipment (PPE):

- Before handling, ensure you are wearing the following PPE:
 - Protective gloves (e.g., nitrile rubber).
 - Protective clothing (e.g., lab coat).
 - Eye protection (e.g., safety goggles).
 - Face protection (e.g., face shield).[2]

2. Handling and Waste Collection:

- Conduct all handling of **N-(3-aminopropyl)acetamide** in a well-ventilated area, preferably within a chemical fume hood.[3][6]

- Avoid generating dust or aerosols.
- Collect waste **N-(3-aminopropyl)acetamide**, including any contaminated materials, in a designated and clearly labeled waste container.
- Ensure the waste container is suitable for chemical waste and is kept tightly closed.^[3]

3. Contaminated Materials:

- Any materials that come into contact with **N-(3-aminopropyl)acetamide**, such as pipette tips, gloves, and paper towels, should be considered contaminated.
- Dispose of these contaminated materials in the same designated waste container as the chemical itself.

4. Spill Management:

- In the event of a spill, evacuate non-essential personnel from the area.
- For small spills, carefully sweep up the solid material and place it into a suitable container for disposal.^[3]
- Avoid creating dust.
- Clean the spill area with a suitable solvent, and collect all cleaning materials as hazardous waste.
- Ensure adequate ventilation during cleanup.

5. Storage of Waste:

- Store the waste container in a cool, dry, and well-ventilated location, away from incompatible materials.^[3]
- The storage area should be secure and accessible only to authorized personnel.

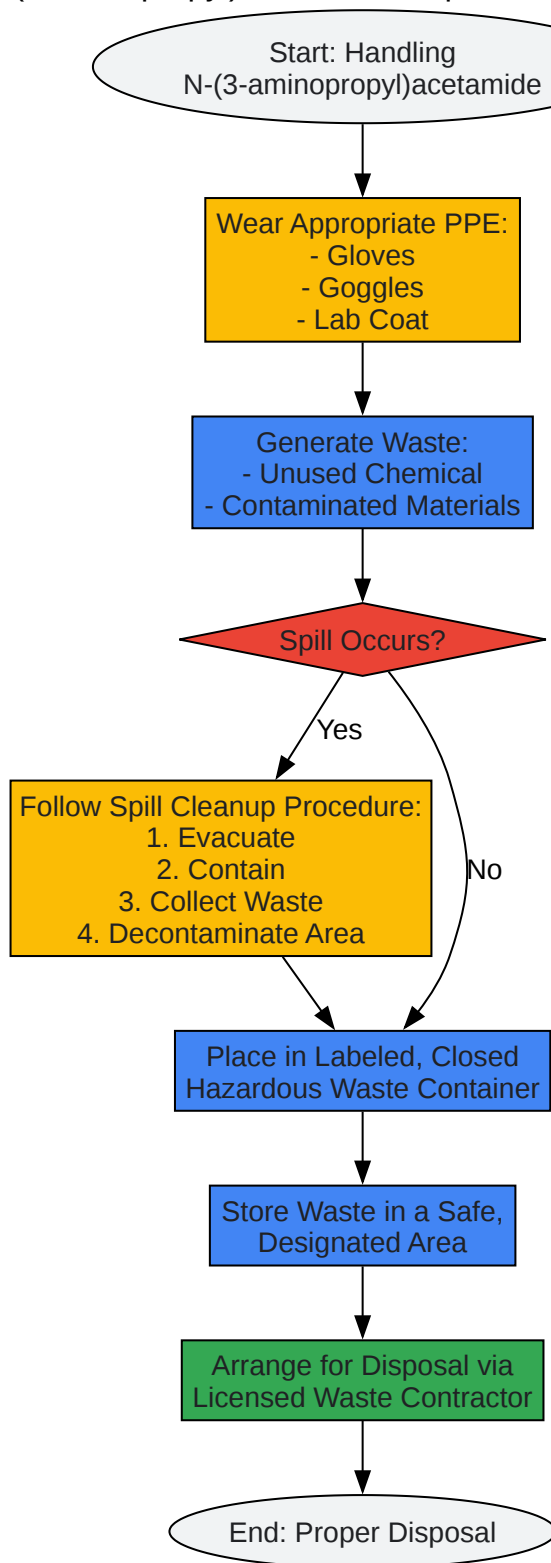
6. Disposal Request:

- Once the waste container is ready for disposal, follow your institution's procedures for hazardous waste pickup.
- This typically involves contacting your institution's Environmental Health and Safety (EHS) office to arrange for collection by a licensed hazardous waste disposal company.
- Ensure all paperwork is completed accurately, classifying the waste in accordance with local, regional, and national regulations.^{[3][7]}

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **N-(3-aminopropyl)acetamide**.

N-(3-aminopropyl)acetamide Disposal Workflow

[Click to download full resolution via product page](#)Caption: Disposal workflow for **N-(3-aminopropyl)acetamide**.

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